

phthalic acid esters basic chemistry overview

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Compound Focus: Disodium phthalate

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Fundamental Chemistry and Properties of PAEs

Phthalic Acid Esters (PAEs), also known as phthalates, are dialkyl or alkyl aryl esters of 1,2-benzenedicarboxylic acid (phthalic acid) [1] [2]. Their general structure consists of a rigid planar aromatic ring and two malleable fatty side chains, which can be the same or different [1].

Key Physicochemical Properties and Applications of Priority PAEs [1]

PAE Compound	Molecular Formula	Molecular Weight (g/mol)	Water Solubility (mg/L)	log Kow	Melting Point (°C)	Primary Applications
Dimethyl Phthalate (DMP)	C ₁₀ H ₁₀ O ₄	194.18	4000	1.47	5.5	Insect repellent, personal care products [1]
Diethyl Phthalate (DEP)	C ₁₂ H ₁₄ O ₄	222.24	1000	2.38	-40	Personal care products, plasticizers, cosmetics [1]

PAE Compound	Molecular Formula	Molecular Weight (g/mol)	Water Solubility (mg/L)	log Kow	Melting Point (°C)	Primary Applications
Di- <i>n</i> -butyl Phthalate (DBP)	C ₁₆ H ₂₂ O ₄	278.35	11.2	3.74	-35	PVC plastics, explosive materials, nail paints [1]
Butyl Benzyl Phthalate (BBP)	C ₁₉ H ₂₀ O ₄	302.39	2.7	4.59	-35	Rapping materials, food conveyor belts, artificial leather [1]
Di(2-ethylhexyl) Phthalate (DEHP)	C ₂₄ H ₃₈ O ₄	390.62	0.003	7.5	-40	Medical devices, food packaging, building products [1]
Di- <i>n</i> -octyl Phthalate (DOP)	C ₂₄ H ₃₈ O ₄	390.62	0.0005	8.06	-25	Conveyor belts, pool liners, garden hoses [1]

PAEs are primarily used as **plasticizers**, added to polymers (especially PVC) to improve their flexibility, extensibility, and workability [1] [2]. They are not chemically bound to the polymer matrix, which allows them to leach out into the environment over time [1]. Lower molecular weight phthalates like DMP and DEP are also widely used in cosmetics and personal care products to help fragrances linger longer [1].

Synthesis and Production

The production of PAEs is a two-step process, with phthalic anhydride being the key intermediate [3] [4].

- **Production of Phthalic Anhydride:** Phthalic anhydride is commercially produced by the catalytic oxidation of *ortho*-xylene or naphthalene [3] [4].
- **Esterification:** PAEs are synthesized via a **Fischer esterification** reaction, where phthalic anhydride reacts with specific alcohols (e.g., methanol, butanol, 2-ethylhexanol) [1] [3].

Analytical Methodologies

Accurate analysis of PAEs is crucial due to their ubiquitous presence as environmental contaminants. Advanced techniques are required for sensitive and specific detection.

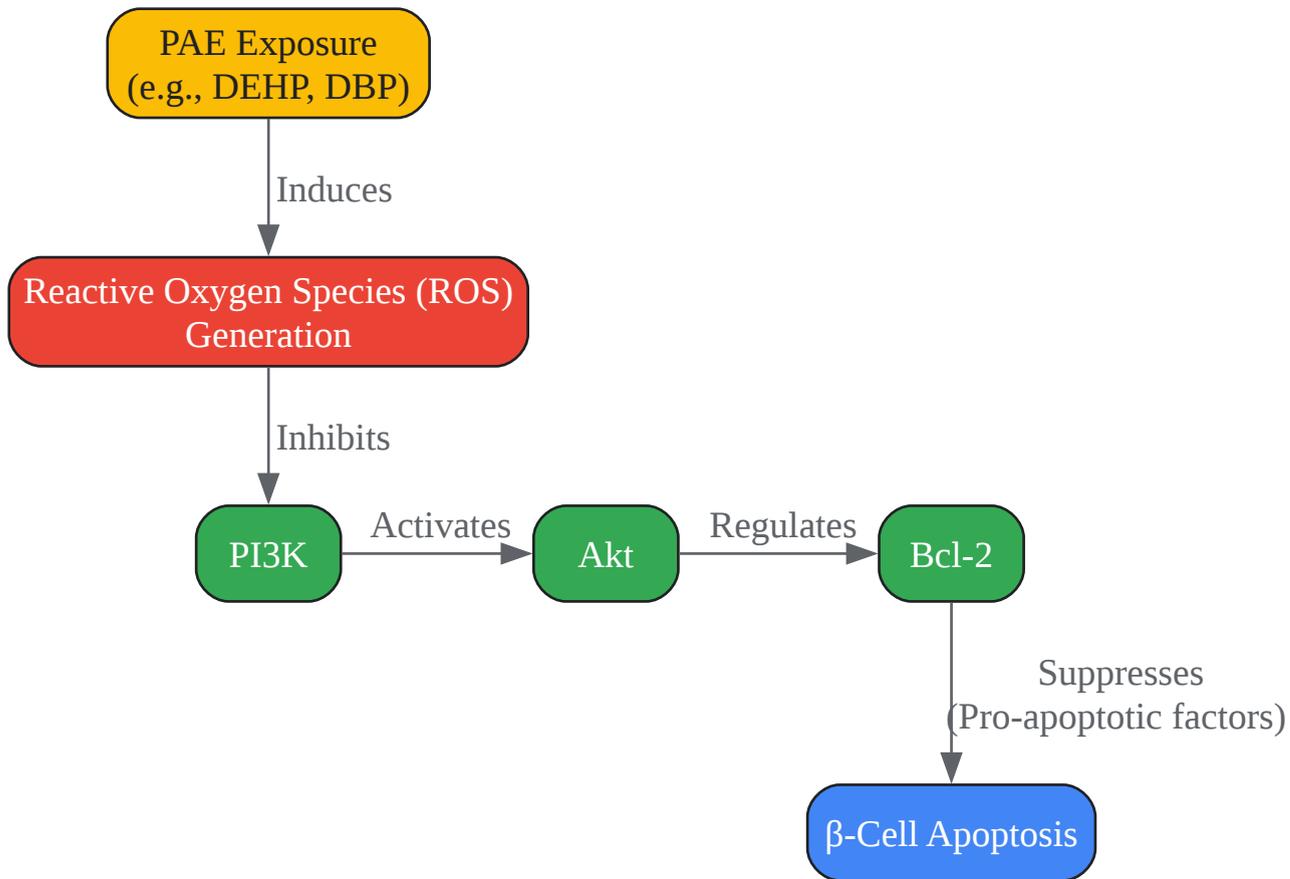
- **Typical Workflow:** A common approach involves solvent extraction from the matrix (e.g., soil, sediment, plastic) followed by instrumental analysis, often using **gas chromatography-mass spectrometry (GC-MS)** [5].
- **Advanced Protocol: Pyrolysis GC-MS (Py-GC-MS):** For complex matrices like e-waste, an online **Pyrolysis GC-MS** method has been developed for direct analysis of PAEs [6] [7]. This method heats samples to vaporize and decompose analytes, which are then separated by GC and detected by MS, achieving low limits of detection (0.56 to 0.68 ng) for DEHP and DOP [6].

Biological Activities and Mechanisms

PAEs are not solely synthetic pollutants; they have also been identified as natural secondary metabolites in various plants, algae, and microorganisms, where they are thought to play ecological roles [1] [2].

- **Allelopathic/Phytotoxic Activity:** Some PAEs, such as DBP and DEHP, isolated from plants like *Fimbristylis miliacea* and *Ageratina adenophora*, exhibit allelopathic effects. They can inhibit seed germination and seedling growth of competing plant species, potentially enhancing the competitiveness of the producer plant [1] [2].
- **Toxicological Mechanisms (Endocrine Disruption):** Synthetic PAEs are known environmental endocrine disruptors. A key study on rat insulinoma (INS-1) cells demonstrated that DEHP and DBP can induce apoptosis in pancreatic β -cells [8]. The mechanism involves the generation of reactive oxygen species (ROS), which inhibits the **PI3K/Akt/Bcl-2 signaling pathway**, a critical cell survival route [8].

The diagram below illustrates this apoptotic signaling pathway induced by PAEs like DEHP and DBP.



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PAEs induce pancreatic β -cell apoptosis via ROS-mediated inhibition of the PI3K/Akt/Bcl-2 cell survival pathway [8].

Environmental Presence and Safety

Due to high-volume production and non-binding application, PAEs are pervasive environmental contaminants.

- **Global Environmental Presence:** PAEs have been detected globally in various media. A 2025 study of the Rao Cai River in Vietnam found total PAE concentrations in water ranging from **147 to 10,200 ng/L**, with DEHP being the most predominant compound [5]. In agricultural soils from Xinjiang, China, PAEs were predominantly concentrated in the topsoil, with an average concentration of **102.3 $\mu\text{g/kg}$** [9].
- **Regulatory Status:** Because of their potential hazards to ecosystem functioning and public health, six PAEs (DMP, DEP, DBP, BBP, DEHP, DOP) have been listed as **priority pollutants** by the U.S.

Environmental Protection Agency (EPA) and the European Union [1] [2].

- **Risk Assessment:** While some agricultural soils show concentrations below risk control standards [9], environmental risk assessments indicate that specific PAEs can pose threats. For example, DEHP and DiBP in water and sediments have been found to present potential ecological risks to aquatic organisms like algae, crustaceans, and fish [5].

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